Technical Support Center: Removal of Tetrahydrofuran from Process Wastewater

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-(3-Methoxyphenyl)tetrahydrofuran-3-carbonitrile*
CAS No.:	*1353500-72-7*
Cat. No.:	*B1395816*

Get Quote

This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical support and troubleshooting for the removal of tetrahydrofuran (THF) from process wastewater. The following sections detail common and advanced methodologies, offering practical, field-proven insights to navigate experimental challenges.

Section 1: Extractive Distillation

Extractive distillation is a widely used method to separate azeotropic mixtures, such as THF and water. This process involves the addition of a high-boiling point solvent (entrainer) to alter the relative volatility of the components, thereby enabling their separation through distillation.[1]

Troubleshooting Guide: Extractive Distillation

Question: Why is the purity of my recovered THF lower than expected?

Answer: Low purity of recovered THF in extractive distillation can stem from several factors. A systematic approach to troubleshooting is essential.

© 2026 BenchChem. All rights reserved.

- Suboptimal Entrainer Selection: The choice of entrainer is critical. An ideal entrainer should have a high selectivity for THF, be thermally stable, non-reactive, and easily separable from the bottom product.[2] Dimethyl sulfoxide (DMSO) and ethylene glycol are commonly used entrainers for THF-water separation.[3][4] If you are experiencing low purity, consider re-evaluating your entrainer based on the specific composition of your wastewater.

- Incorrect Operating Parameters:

  - Reflux Ratio: An inappropriate reflux ratio can lead to incomplete separation. Increasing the reflux ratio can enhance purity, but at the cost of higher energy consumption.[5]

  - Solvent-to-Feed Ratio: The ratio of the entrainer to the feed stream is a crucial parameter. An insufficient amount of entrainer will not effectively break the azeotrope.[2]

  - Feed Stage Location: Introducing the feed at the wrong tray in the distillation column can disrupt the concentration profile and reduce separation efficiency. Process simulation software like Aspen Plus or ChemCAD can be used to optimize these parameters.[1]

- Column Efficiency: The number of theoretical plates in your distillation column may be insufficient for the desired separation.

Question: How can I reduce the high energy consumption of my extractive distillation process?

Answer: High energy consumption is a common challenge with extractive distillation. Here are some strategies to mitigate this:

- Process Optimization: As mentioned above, optimizing the reflux ratio and solvent-to-feed ratio is key. Use the minimum values that still achieve the desired purity.

- Heat Integration: Explore opportunities for heat integration within your process. For example, the hot bottom product from the solvent recovery column can be used to preheat the feed stream.[6]

- Alternative Configurations: For certain applications, pressure-swing distillation may be a more energy-efficient alternative to extractive distillation.[7]

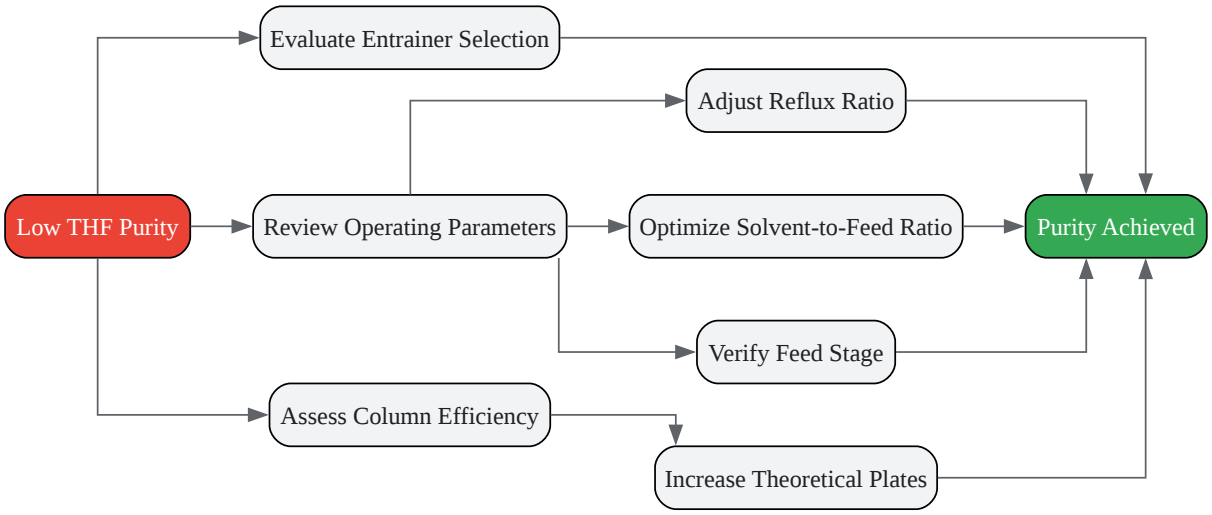
© 2026 BenchChem. All rights reserved.

Experimental Protocol: Optimizing Extractive Distillation Parameters

- Entrainer Selection:
  - Conduct preliminary liquid-liquid equilibrium (LLE) experiments with potential entrainers (e.g., DMSO, ethylene glycol, glycerol).
  - Evaluate the selectivity and capacity of each entrainer for THF.
  - Consider the ease of recovery and the overall process economics.[2]
- Process Simulation:
  - Utilize a process simulator (e.g., Aspen Plus, DWSIM) to model your extractive distillation process.[1][4]
  - Input the thermodynamic properties of your components and the selected entrainer.
  - Perform sensitivity analyses to determine the optimal reflux ratio, solvent-to-feed ratio, and feed tray locations that minimize the total annualized cost while achieving the target THF purity.[7]
- Pilot-Scale Validation:
  - Validate the simulation results with pilot-scale experiments to confirm the performance under real-world conditions.[7]

Logical Workflow for Extractive Distillation Troubleshooting

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Troubleshooting workflow for low THF purity in extractive distillation.

Section 2: Pervaporation

Pervaporation is a membrane-based separation process that is particularly effective for breaking azeotropes and removing volatile organic compounds (VOCs) from water.[8] The process involves the selective permeation of one component through a dense membrane, driven by a partial pressure gradient.[9]

Troubleshooting Guide: Pervaporation

Question: My pervaporation flux has significantly decreased over time. What is the cause and how can I fix it?

Answer: A decline in flux is a common issue in pervaporation and is often indicative of membrane fouling.

© 2026 BenchChem. All rights reserved.

- Identify the Fouling Type: Fouling can be categorized as particulate, organic, inorganic, or biofouling.[10] The nature of your process wastewater will determine the likely foulants. Analyzing the membrane surface can help identify the foulant composition.
- Cleaning Protocols:
  - Physical Cleaning: For particulate fouling, a simple rinse with deionized water or gentle backflushing (if the membrane module allows) may be sufficient.
  - Chemical Cleaning: For organic, inorganic, or biofouling, a chemical cleaning procedure is necessary. The choice of cleaning agent depends on the foulant. For example, a mild acid solution can be used for inorganic scaling, while a surfactant or alkaline solution may be effective for organic fouling. Always consult the membrane manufacturer's guidelines for chemical compatibility.
- Pre-treatment: To prevent future fouling, consider implementing a pre-treatment step to remove potential foulants from the feed stream. This could include filtration or other purification methods.[11]

Question: The selectivity of my membrane for THF has decreased. What are the possible reasons?

Answer: A loss of selectivity can be caused by several factors:

- Membrane Swelling: Excessive swelling of the polymer membrane can lead to a less selective barrier. This can be influenced by the feed composition and temperature.[9]
- Membrane Degradation: Exposure to harsh chemical environments or high temperatures can degrade the membrane material over time, affecting its selective properties.
- Operating Conditions:
  - Feed Temperature: Increasing the feed temperature generally increases flux but can decrease selectivity.[12]
  - Permeate Pressure: A higher permeate pressure can reduce the driving force for separation and negatively impact selectivity.

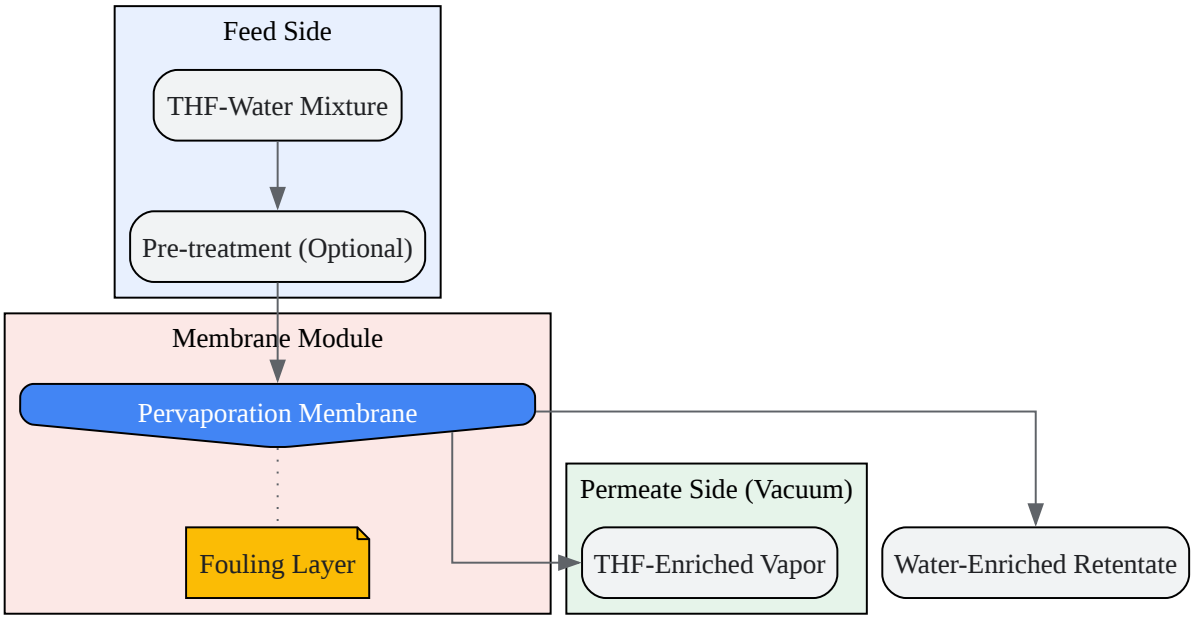
© 2026 BenchChem. All rights reserved.

Experimental Protocol: Diagnosing and Mitigating Membrane Fouling

- Baseline Performance: Establish a baseline performance for your pervaporation system with a clean membrane, measuring flux and selectivity under standard operating conditions.
- Monitor Performance: Regularly monitor the flux and selectivity during operation. A significant deviation from the baseline indicates a potential issue.
- Foulant Identification:
  - Carefully remove a small section of the fouled membrane for analysis.
  - Use techniques like Scanning Electron Microscopy (SEM) and Fourier Transform Infrared (FTIR) spectroscopy to characterize the foulant layer.[13]
- Cleaning Tests:
  - Based on the foulant identification, perform cleaning tests on small membrane samples with different cleaning agents to determine the most effective protocol.
- Implement Pre-treatment: If fouling is recurrent, design and implement a suitable pre-treatment system to remove the identified foulants from the feed.

Diagram: Pervaporation Process and Potential Fouling

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Pervaporation process with potential for membrane fouling.

Section 3: Biological Treatment

Biological treatment utilizes microorganisms to degrade organic pollutants like THF. This method can be cost-effective and environmentally friendly, but its efficiency is highly dependent on maintaining a healthy and active microbial population.

Troubleshooting Guide: Biological Treatment

Question: My biological reactor is showing low THF removal efficiency. What could be the problem?

Answer: Low removal efficiency in a biological system can be attributed to several factors:

© 2026 BenchChem. All rights reserved.

- THF Toxicity: High concentrations of THF can be toxic to many microorganisms, inhibiting their metabolic activity.[14][15] It's crucial to determine the inhibitory concentration for your specific microbial consortium.
- Insufficient Acclimation: The microbial population may not be sufficiently acclimated to THF as a substrate. A gradual acclimation process is often necessary.[16]
- Nutrient Limitation: Like any biological system, the microorganisms require essential nutrients (e.g., nitrogen, phosphorus) for growth and metabolism. A lack of these nutrients can limit the degradation rate.
- Sub-optimal Environmental Conditions: Factors such as pH, temperature, and dissolved oxygen (for aerobic processes) must be maintained within the optimal range for the specific microbial community.[17]

Question: How can I manage a sudden increase (shock load) of THF in my wastewater stream?

Answer: Shock loading can be detrimental to a biological treatment system.[18][19] Here are some strategies to manage it:

- Equalization Basin: An equalization basin can be used to buffer fluctuations in the influent concentration, providing a more consistent feed to the bioreactor.
- Bioaugmentation: In cases of a severe shock load that has decimated the microbial population, bioaugmentation with a pre-acclimated culture can help to quickly restore the system's performance.[20]
- Operational Adjustments: Temporarily reducing the feed rate or increasing the aeration (in aerobic systems) can help the microbial community recover.

Experimental Protocol: Acclimation of Biomass to THF

- Source of Biomass: Obtain activated sludge from a municipal or industrial wastewater treatment plant.
- Batch Acclimation:

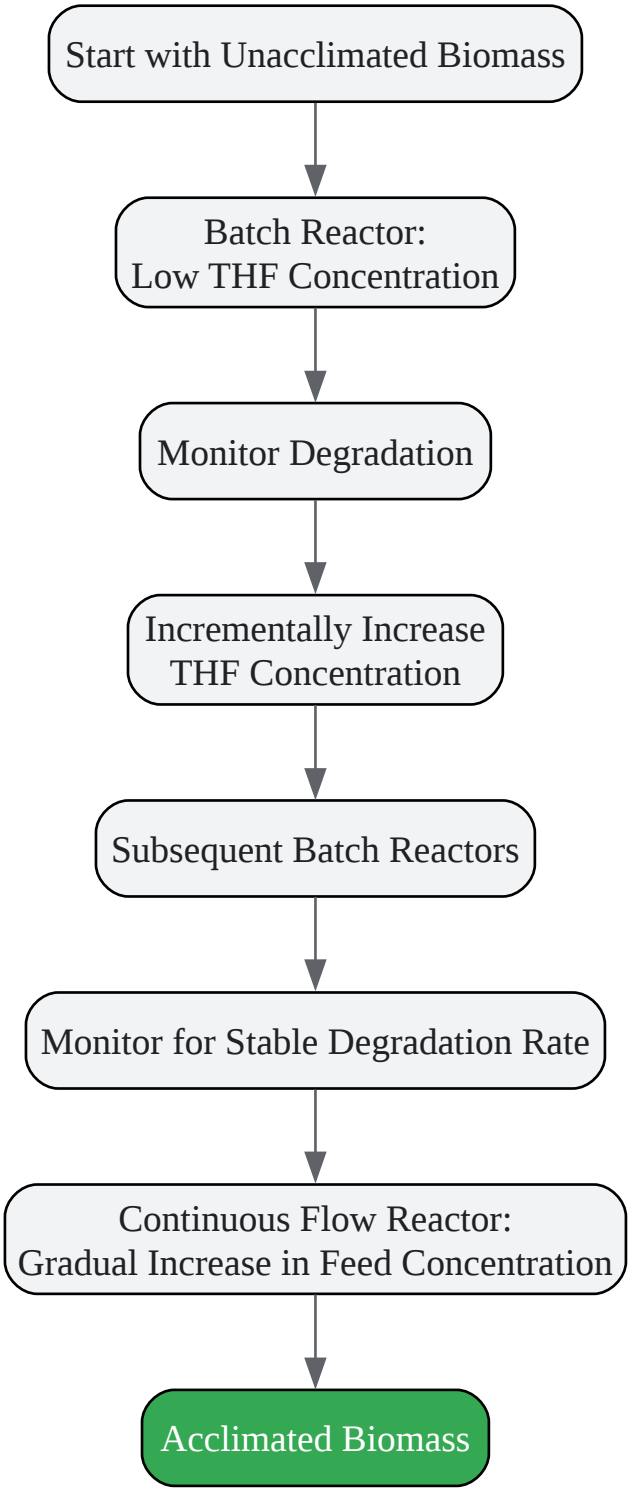
© 2026 BenchChem. All rights reserved.

- Start with a low concentration of THF (e.g., 10-20 mg/L) in a batch reactor containing the biomass and essential nutrients.
- Monitor the THF concentration and biomass growth over time.
- Once the initial concentration is degraded, incrementally increase the THF concentration in subsequent batches.

- Continuous Acclimation:
  - Once the biomass shows a stable degradation rate in batch mode, transition to a continuous flow reactor.
  - Start with a low feed concentration of THF and gradually increase it over several weeks, while continuously monitoring the effluent THF concentration.

Diagram: Microbial Acclimation Strategy

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: A stepwise strategy for acclimating biomass to THF.

Section 4: Adsorption

© 2026 BenchChem. All rights reserved.

Adsorption is a physical process where dissolved contaminants, like THF, adhere to the surface of a porous solid material (adsorbent). Activated carbon is a commonly used adsorbent due to its high surface area and porous structure.[21]

Troubleshooting Guide: Adsorption

Question: My adsorption column is no longer effectively removing THF. What should I do?

Answer: This indicates that the activated carbon is likely saturated with THF and needs to be regenerated or replaced.

- Regeneration:
  - Thermal Regeneration: This is a common method where the spent activated carbon is heated to high temperatures (600-900°C) in a controlled atmosphere to volatilize and decompose the adsorbed THF.[15][22]
  - Chemical Regeneration: This involves using a chemical solution (e.g., an acid, base, or solvent) to desorb the THF from the activated carbon.[13] The choice of regenerant depends on the specific application.
  - Steam Regeneration: For volatile compounds like THF, steam stripping can be an effective regeneration method.[23]
- Replacement: If regeneration is not feasible or cost-effective, the spent activated carbon will need to be replaced with fresh material.

Question: How can I optimize the performance of my activated carbon adsorption system?

Answer: Several factors can influence the efficiency of adsorption:

- pH: The pH of the wastewater can affect the surface charge of the activated carbon and the speciation of THF, which can influence adsorption capacity.
- Temperature: Adsorption is generally an exothermic process, so lower temperatures tend to favor higher adsorption capacities.

© 2026 BenchChem. All rights reserved.

- Presence of Other Organics: Other organic compounds in the wastewater can compete with THF for adsorption sites on the activated carbon, reducing its effectiveness for THF removal.

Data Table: Comparison of Activated Carbon Regeneration Methods

Regeneration Method	Advantages	Disadvantages	Typical Recovery Rate
Thermal	High efficiency, can handle a wide range of organics.[24]	High energy consumption, potential for carbon loss (5-10%).[22]	>85%[15]
Chemical	Can be selective, lower energy than thermal methods.[13]	May generate secondary waste streams, potential for incomplete regeneration.	Varies widely
Steam	Effective for volatile compounds, can be done in-situ.[23]	Can be energy-intensive, may not be effective for all adsorbates.	Good for solvents
Biological	Environmentally friendly, low energy consumption.[15]	Slow process, may not be suitable for high concentrations.	Varies

Section 5: Advanced Oxidation Processes (AOPs)

Advanced Oxidation Processes (AOPs) involve the generation of highly reactive hydroxyl radicals (•OH) that can non-selectively oxidize and mineralize organic pollutants like THF.[25] The Fenton process is a well-known AOP that uses hydrogen peroxide (H_2O_2) and an iron catalyst.[26]

Troubleshooting Guide: Advanced Oxidation Processes (Fenton's Reagent)

© 2026 BenchChem. All rights reserved.

Question: The COD removal efficiency of my Fenton process is low. What are the likely causes?

Answer: Low COD removal in a Fenton process is often related to sub-optimal reaction conditions.

- Incorrect pH: The Fenton reaction is highly pH-dependent, with an optimal range typically between 2.5 and 4.5.[27] Outside of this range, the generation of hydroxyl radicals is significantly reduced.
- Improper Reagent Dosing:
  - H_2O_2/Fe^{2+} Ratio: The ratio of hydrogen peroxide to ferrous iron is a critical parameter. An excess of either reagent can lead to scavenging of hydroxyl radicals and reduce the process efficiency.
  - H_2O_2/COD Ratio: The amount of hydrogen peroxide should be sufficient to oxidize the organic load (COD) in the wastewater.
- Presence of Scavengers: Certain ions and organic compounds in the wastewater can act as hydroxyl radical scavengers, competing with THF for oxidation and reducing the overall efficiency.

Question: I am concerned about the formation of byproducts during the oxidation of THF. How can I identify and minimize them?

Answer: The oxidation of THF can lead to the formation of intermediates such as 2-hydroxytetrahydrofuran and γ-butyrolactone.[14]

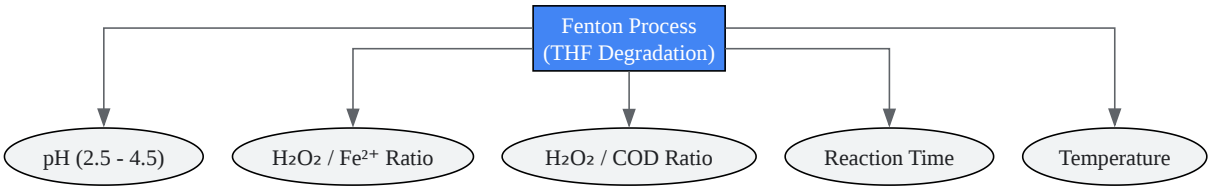
- Analytical Monitoring: Use analytical techniques like Gas Chromatography-Mass Spectrometry (GC-MS) to identify and quantify the byproducts in your treated effluent.
- Process Optimization: Adjusting the reaction conditions (pH, reagent doses, reaction time) can influence the reaction pathway and minimize the formation of undesirable byproducts. The goal is to achieve complete mineralization to CO_2 and H_2O.

Experimental Protocol: Optimizing the Fenton Process

© 2026 BenchChem. All rights reserved.

- Jar Tests: Conduct a series of jar tests to determine the optimal pH and reagent doses for your specific wastewater.
- pH Optimization: Vary the initial pH of the wastewater (e.g., from 2.0 to 5.0) while keeping the H_2O_2 and Fe^{2+} concentrations constant.
- Reagent Dose Optimization: At the optimal pH, vary the H_2O_2 and Fe^{2+} doses to find the ratio that results in the highest COD removal.
- Reaction Time: Monitor the COD reduction over time to determine the optimal reaction time.
- Byproduct Analysis: Analyze the treated water at the optimal conditions to identify and quantify any residual byproducts.

Diagram: Key Parameters of the Fenton Process



Click to download full resolution via product page

Caption: Critical parameters for optimizing the Fenton process.

References

- Cao, X., et al. (2014). Treatment of tetrahydrofuran wastewater by the Fenton process: response surface methodology as an optimization tool. Water Science and Technology, 69(10), 2136-2142. [Link]
- GEMCO Energy. (2024, August 22). 9 Methods for Activated Carbon Regeneration. [Link]
- Arabian Journal of Chemistry. (2024, April 19). Regeneration of activated carbon by combined ultrasound and persulfate treatment. [Link]

© 2026 BenchChem. All rights reserved.

- Pandawa Institute Journals. (2022, October 10). Chemical Regeneration of A Dye-Laden Activated Carbon: Optimization via The Box-Behnken Experimental Design. [Link]
- GEMCO Energy. (2024, August 22). 9 Methods for Activated Carbon Regeneration. [Link]
- Heycarbons. (2024, September 29). Maximizing Cost Efficiency: A Comprehensive Guide to Activated Carbon Regeneration Methods. [Link]
- FEECO International. (2025, February 5). A Look at Activated Carbon Thermal Regeneration. [Link]
- Periodica Polytechnica. (2024, March 7). Pervaporation Separation of Tetrahydrofuran/Water Azeotropic Mixtures using Phosphorylated Blend Membranes. [Link]
- Taylor & Francis Online. (2011, June 14). Pervaporation as a green drying process for tetrahydrofuran recovery in pharmaceutical synthesis. [Link]
- ResearchGate. (n.d.). Inhibition of Fenton Reaction of Glucose by Alcohols and Tetrahydrofuran in Catalytic Concentrations: Calculation of the Stability Constants of ROH/F2+ Complexes. [Link]
- O'Brien, D. (2025, August 15). 4.4 Advanced distillation techniques and troubleshooting. [Link]
- ResearchGate. (n.d.). Impacts of different THF concentrations on THF degradation (a) and... [Link]
- AZEUS. (n.d.). Complete Engineering and Process Flow for Continuous Dehydration of Tetrahydrofuran. [Link]
- Quora. (2016, June 6). How to improve distillate purity If reboiler duty is constant. [Link]
- Carbotecnia. (2024, April 22). Activated Carbon Reactivation, Recycling Process. [Link]
- MTR. (2025, January 20). Zeolite Pervaporation for Dehydration of Tetrahydrofuran（THF）Solution. [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (2021, August 14). Study of Novel Separation Technique 'Pervaporation' for Separation of Acetronitrile and Tetrahydrofuran from waste Stream. [Link]
- PubMed Central (PMC). (n.d.). The Fenton oxidation mechanism: reactivities of biologically relevant substrates with two oxidizing intermediates differ from those predicted for the hydroxyl radical. [Link]
- CSB/SJU. (n.d.). Fenton's Reagent Revisited. [Link]
- ResearchGate. (n.d.). Purification of tetrahydrofuran from its aqueous azeotrope by extractive distillation: Pilot plant studies. [Link]
- SlideShare. (n.d.). Extractive Distillation for Product Recovery and Purification. [Link]
- DWSIM. (n.d.). Extractive Distillation for Dehydration of Tetrahydrofuran. [Link]
- Aster Bio. (2019, April 3). Common causes of "toxic" shock and how microbial populations adjust. [Link]
- EPA. (n.d.). Thermal Regeneration of Activated Carbon. [Link]
- Môi trường Đại Nam. (2025, June 21). Shock Load Phenomenon in Wastewater Treatment System. [Link]
- MDPI. (2023, February 1). Fenton Reaction–Unique but Still Mysterious. [Link]
- SciELO. (n.d.). Simulation of the tetrahydrofuran dehydration process by extractive distillation. [Link]
- MDPI. (2021, May 11). A Comprehensive Review on Membrane Fouling: Mathematical Modelling, Prediction, Diagnosis, and Mitigation. [Link]
- K-Jhil. (2025, May 14). Tips for Troubleshooting Liquid–Liquid Extraction. [Link]
- Lautan Air Indonesia. (n.d.). What is Shock Load and Its Effects on Wastewater Treatment Plants. [Link]

© 2026 BenchChem. All rights reserved.

- WUR eDepot. (2022, April 13). (Hyper-)thermophilic anaerobic digestion of concentrated BW for pathogen removal and safe nutrient recovery. [Link]
- E3S Web of Conferences. (n.d.). Advanced Oxidation Processes: An Effective Solution for Treating Emerging Pollutants from Pharmaceutical Industries. [Link]
- Google Patents. (n.d.). CN204022629U - The treatment system of tetrahydrofuran (THF)
- Toth, A. J. (2019). Investigation of Tetrahydrofuran Removal Technology from Process Wastewater. 11th Eastern European Young Water Professionals Conference IWA YWP. [Link]
- Sterling Pharma Solutions. (2024, January 9). Harnessing flow chemistry to optimise THF waste treatment. [Link]
- PubMed. (2019, December 20). Changes in the microbial community during the acclimation process of anaerobic digestion for treatment of synthetic lipid-rich wastewater. [Link]
- DuPont. (n.d.). Recovery of Tetrahydrofuran (THF). [Link]
- ResearchGate. (2026, January 19). Emerging trends in fouling mitigation for membrane distillation and pervaporation: Implications for desalination and wastewater treatment. [Link]
- PLOS One. (n.d.). Thermophilic microbiome acclimation for enhanced anaerobic digestion of food waste: Optimization and performance evaluation. [Link]
- LinkedIn. (2024, December 5). The Influence of Temperature in the Treatment of Biological Wastewater Resources and Its Control Solutions. [Link]
- PubMed. (n.d.). Identifying fouling events in a membrane-based drinking water treatment process using principal component analysis of fluorescence excitation-emission matrices. [Link]
- PubMed Central (PMC). (2024, January 22). A novel reactive-extractive distillation process for separation of water/methanol/tetrahydrofuran mixtures. [Link]
- PubMed Central (PMC). (n.d.). Advanced oxidation processes for water and wastewater treatment – Guidance for systematic future research. [Link]

© 2026 BenchChem. All rights reserved.

- MDPI. (n.d.). Pervaporation, Vapour Permeation and Membrane Distillation: From Membrane Fabrication to Application. [Link]
- MDPI. (n.d.). Challenges and Emerging Trends in Advanced Oxidation Technologies and Integration of Advanced Oxidation Processes with Biological Processes for Wastewater Treatment. [Link]
- PubMed. (2008, December 15). Pervaporation study for the dehydration of tetrahydrofuran-water mixtures by polymeric and ceramic membranes. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. real.mtak.hu [real.mtak.hu]
- 2. Simulation of the tetrahydrofuran dehydration process by extractive distillation [scielo.org.ar]
- 3. Extractive Distillation for Product Recovery and Purification | PDF [slideshare.net]
- 4. dwsim.fossee.in [dwsim.fossee.in]
- 5. quora.com [quora.com]
- 6. fiveable.me [fiveable.me]
- 7. researchgate.net [researchgate.net]
- 8. Identifying fouling events in a membrane-based drinking water treatment process using principal component analysis of fluorescence excitation-emission matrices - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. pp.bme.hu [pp.bme.hu]
- 10. mdpi.com [mdpi.com]
- 11. valveandcontrol.com [valveandcontrol.com]
- 12. Pervaporation study for the dehydration of tetrahydrofuran-water mixtures by polymeric and ceramic membranes - PubMed [pubmed.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 13. journal.pandawainstitute.com [journal.pandawainstitute.com]
- 14. Treatment of tetrahydrofuran wastewater by the Fenton process: response surface methodology as an optimization tool - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. naturecarbon.com [naturecarbon.com]
- 16. Changes in the microbial community during the acclimation process of anaerobic digestion for treatment of synthetic lipid-rich wastewater - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. thompsonwastewater.com [thompsonwastewater.com]
- 18. Shock Load Phenomenon in Wastewater Treatment System [dainam-enviro.com]
- 19. What is Shock Load and Its Effects on Wastewater Treatment Plants - Lautan Air Indonesia [lautanairindonesia.com]
- 20. Common causes of "toxic" shock and how microbial populations adjust - BIOLOGICAL WASTE TREATMENT EXPERT [biologicalwasteexpert.com]
- 21. heycarbons.com [heycarbons.com]
- 22. feeco.com [feeco.com]
- 23. carbotecnia.info [carbotecnia.info]
- 24. gasificationplant.com [gasificationplant.com]
- 25. Advanced oxidation processes for water and wastewater treatment – Guidance for systematic future research - PMC [pmc.ncbi.nlm.nih.gov]
- 26. The Fenton oxidation mechanism: reactivities of biologically relevant substrates with two oxidizing intermediates differ from those predicted for the hydroxyl radical - PMC [pmc.ncbi.nlm.nih.gov]
- 27. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [Technical Support Center: Removal of Tetrahydrofuran from Process Wastewater]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1395816/docs#technical-support-center-removal-of-tetrahydrofuran-from-process-wastewater]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.